

DMSP metabolic conversion DMSO bacteria

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dimethylpropiothetin

CAS No.: 7314-30-9

Cat. No.: S574715

Get Quote

Frequently Asked Questions (FAQ)

Question	Answer & Key Findings	Primary Source
What are the main pathways of bacterial DMSP catabolism?	DMSP is primarily degraded via:	
• Cleavage pathway:	Produces dimethylsulfide (DMS) and acrylate (or 3-hydroxypropionate). Multiple enzymes (e.g., DddD, DddL, DddP, DddQ, DddW, DddY, DddK) can catalyze this [1].	
• Demethylation pathway:	Produces methylmercaptopropionate (MMPA) and subsequently methanethiol (MeSH), which is assimilated into bacterial biomass [1]. [1] Which bacterial taxa and genes are key for DMSP degradation? - Demethylation: The <i>dmdA</i> gene is crucial. It is found in the <i>Roseobacter</i> clade, SAR11, SAR116, and some Gammaproteobacteria [2].	
• Cleavage:	Genes like <i>dddL</i> (found in <i>Sulfitobacter</i>) and <i>dddP</i> (found in <i>Roseobacter</i> , SAR11, SAR116, and Gammaproteobacteria) are common [2]. [2] What is the environmental fate of DMS? DMS can be oxidized to Dimethylsulfoxide (DMSO) by bacteria. In a study on bacteria associated with a dinoflagellate, ~70% of isolates consumed DMS, and 98-100% of the removed DMS was accounted for as DMSO [3]. [3] How is DMSO metabolized in anoxic environments? In saltmarsh sediments, DMSO serves as an electron acceptor for anaerobic respiration, is reduced to DMS, and is subsequently consumed by methylotrophic prokaryotes with concomitant methane (CH ₄) production [4]. [4] Which microbes and enzymes drive DMSO reduction? - Microbes: <i>Desulfobulbales</i> , <i>Enterobacterales</i> (harboring Dms-type DMSO reductases), <i>Rhodobacterales</i> (Tor-type reductases), and <i>Vibrionales</i> [4].	
• Enzymes:	Key DMSO reductases are of the Dms-type and Dor(Tor)-type [4]. [4]	

Experimental Protocols & Key Data

For your experimental design and troubleshooting, here are methodologies and summarized quantitative data from key studies.

Key Genes and Bacterial Taxa in DMSP Degradation

The table below summarizes genes and their associated bacterial carriers involved in DMSP degradation, based on a study of Arctic Kongsfjorden surface waters [2].

Gene	Pathway	Function	Primary Bacterial Carriers
dmdA	Demethylation	Demethylates DMSP to MMPA	<i>Roseobacter</i> clade (esp. <i>Sulfitobacter</i> , <i>Roseovarius</i>)
dddL	Cleavage	Cleaves DMSP to DMS + acrylate	Genus <i>Sulfitobacter</i>
dddP	Cleavage	Cleaves DMSP to DMS + acrylate	<i>Roseobacter</i> clade, other Alpha- and Gammaproteobacteria

Microbial Communities in DMSO Reduction

This table outlines microbial groups involved in DMSO reduction to DMS in saltmarsh sediment experiments, and their response to sulfate reduction inhibition [4].

Microbial Order	DMSO Reductase Type	Role/Response
Desulfobulbales	Dms-type	Dominant DMSO reducers when sulfate reduction is active.
Enterobacterales	Dms-type	Dominant DMSO reducers when sulfate reduction is active.

Microbial Order	DMSO Reductase Type	Role/Response
Rhodobacterales	Tor-type	Increased when sulfate reduction was inhibited by molybdate.
Vibrionales	Various	Increased in relative abundance in all treatments.

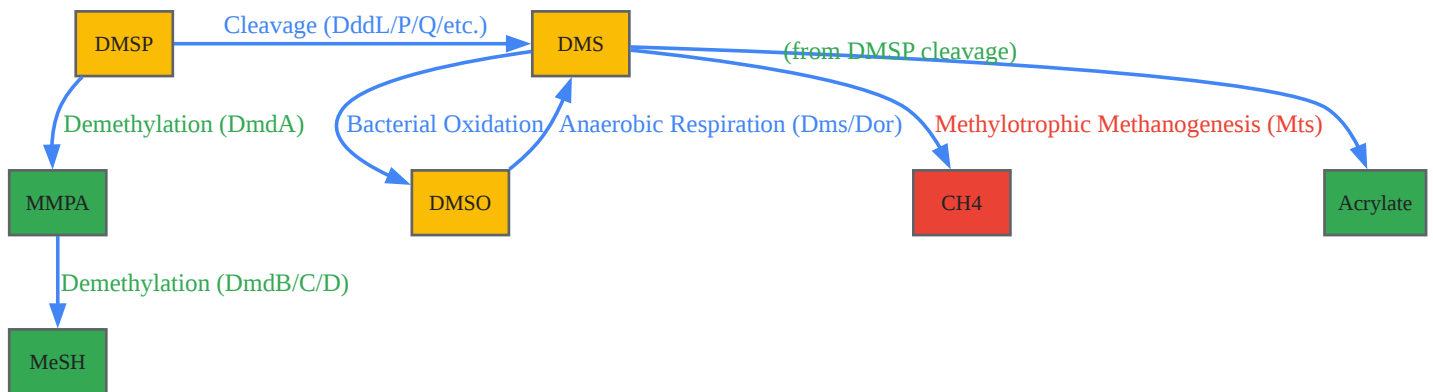
Protocol: Tracking DMSO Reduction and DMS-Dependent Methanogenesis

This methodology is adapted from anoxic batch experiments with saltmarsh sediments [4].

- **Sample Collection:** Collect sediment push cores (e.g., using sterile cut-off syringes) from targeted zones (e.g., upper saltmarsh, lower saltmarsh, pioneer zone). For process measurements, use bulk sediments from the top 5 cm.
- **Batch Incubation Setup:** Maintain sediments anoxically in batch cultures. Set up different treatments, such as:
 - **Treatment 1:** DMSO addition.
 - **Treatment 2:** DMSO addition + sulfate reduction inhibitor (e.g., molybdate).
 - **Control:** No additions.
- **Process Measurement:**
 - Monitor the consumption of DMSO and production of DMS and CH₄ over time using **headspace gas chromatography** with a flame ionization detector (FID) [4].
- **Microbial Community Analysis:**
 - Track changes in the prokaryotic community via **16S rRNA gene sequencing**.
 - Use **metagenomic analysis** to quantify key functional genes, such as DMSO reductase genes (*dmsA*, *dorA/torA*) and DMS methyltransferase genes (*mtsD*, *mtsF*, *mtsA*), which are involved in DMS-dependent methanogenesis [4].

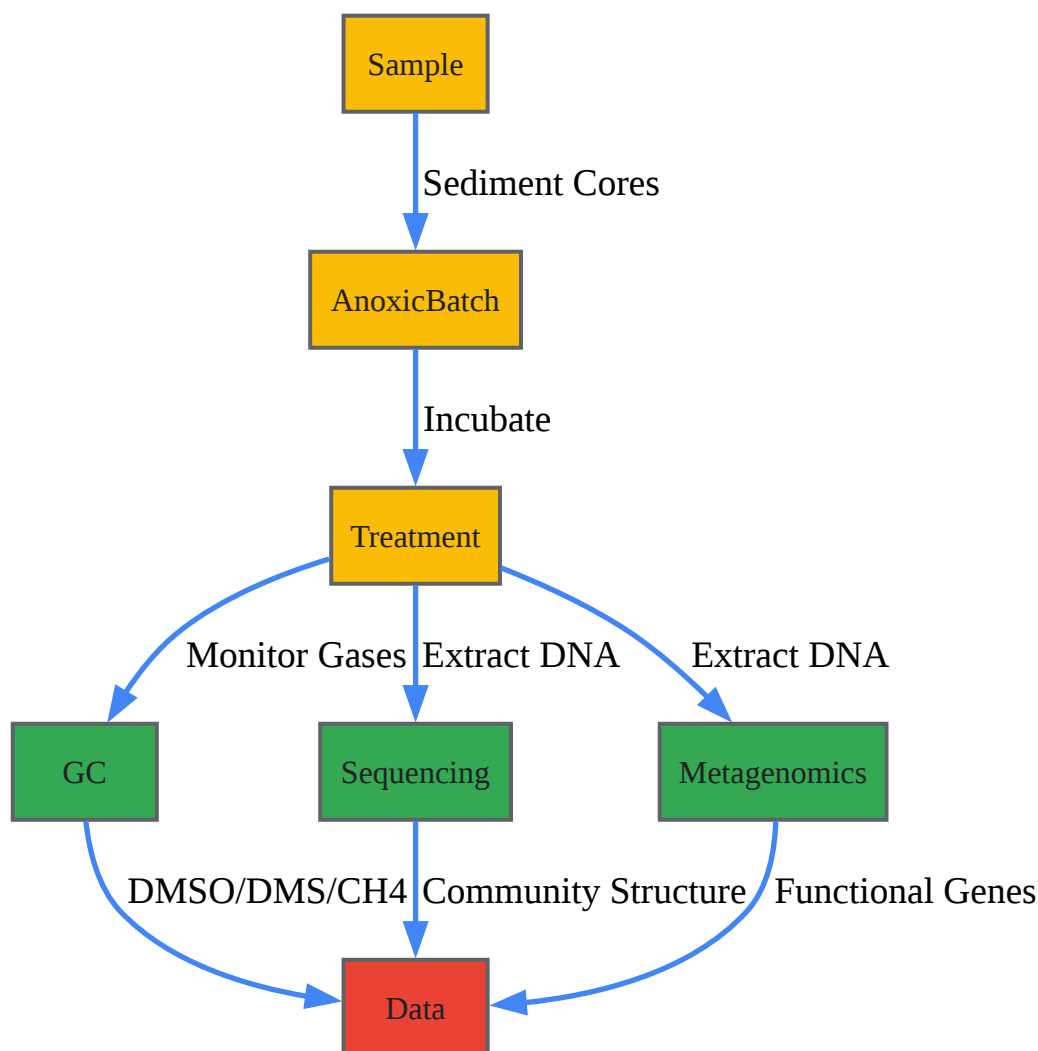
Metabolic Pathways and Workflow

To visualize the complex relationships in this sulfur cycle, the following diagram outlines the key transformation pathways and their environmental impacts.



[Click to download full resolution via product page](#)

The diagram above illustrates the core pathways. Below is an experimental workflow that outlines a systematic approach to investigate these processes in a controlled setting.



[Click to download full resolution via product page](#)

Potential Experimental Pitfalls & Notes

- **DMSO as a Solvent:** When using DMSO as a solvent in experiments, be aware that even non-growth inhibitory doses (e.g., 1.0-2.5%) can alter bacterial gene expression and epigenetic patterns, which may confound results [5].
- **Sulfur Demand Influences Pathway:** The fate of DMSP is tightly coupled to the available carbon produced by phytoplankton and the sulfur demand of the bacterial community. In coastal waters with higher growth rates, more DMSP sulfur is assimilated, whereas in open ocean waters, more is oxidized to DMSO and other compounds [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Bacterial Catabolism of Dimethylsulfoniopropionate (DMSP) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Diversity of bacterial dimethylsulfoniopropionate ... [[nature.com](https://www.nature.com/)]
3. Metabolism of DMSP, DMS and DMSO by the cultivable ... [link.springer.com]
4. Microbial drivers of DMSO reduction and DMS-dependent ... [[nature.com](https://www.nature.com/)]
5. Non-growth inhibitory doses of dimethyl sulfoxide alter ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [DMSP metabolic conversion DMSO bacteria]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574715#dmsp-metabolic-conversion-dmsso-bacteria>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com